

Chemical and physical properties of 4-hydroxyphenylacetic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Hydroxyphenylacetic acid*

Cat. No.: *B194381*

[Get Quote](#)

An In-depth Technical Guide to 4-Hydroxyphenylacetic Acid

Introduction

4-Hydroxyphenylacetic acid (4-HPAA), also known as **p-hydroxyphenylacetic acid**, is an organic compound with the chemical formula $C_8H_8O_3$.^{[1][2]} It is a phenolic acid and a derivative of phenylacetic acid, playing a significant role as a metabolite in various biological systems, including plants, fungi, and humans.^[3] This compound is a key intermediate in the synthesis of pharmaceuticals, agrochemicals, and other biochemicals.^{[4][5]} Its presence in natural sources like olive oil and beer has also been noted.^{[1][2]} In the pharmaceutical industry, 4-HPAA is a crucial precursor for the synthesis of drugs such as the beta-blocker atenolol and cephalosporin antibiotics.^{[1][6]} Furthermore, it exhibits a range of biological activities, including anti-inflammatory and antioxidant properties.^[7] This guide provides a comprehensive overview of the chemical and physical properties, synthesis, and biological significance of 4-hydroxyphenylacetic acid.

Chemical and Physical Properties

4-Hydroxyphenylacetic acid is a white to cream or light tan crystalline powder that can undergo sublimation.^{[1][8]} It is sparingly soluble in cold water but dissolves in hot water, ether, ethanol, ethyl acetate, dimethyl sulfoxide, and methanol.^{[1][8]}

Property	Value	Source(s)
Molecular Formula	C ₈ H ₈ O ₃	[5][8]
Molecular Weight	152.15 g/mol	[1][5]
CAS Number	156-38-7	[1][8]
Appearance	White to cream or light tan crystalline powder	[5][8]
Melting Point	148-151 °C	[1][8]
Boiling Point	~234.6 °C (rough estimate)	[8]
Density	~1.2143 (rough estimate)	[1]
Water Solubility	Slightly soluble in cold water, soluble in hot water. Reported as 50 g/L and 60.7 mg/mL.	[1][3][8]
pKa	4.50 ± 0.10 (Predicted)	[8]
LogP	0.75 at 25°C	[8]
Vapor Pressure	~0.007 Pa at 25°C	[1][8]

Spectroscopic Data:

- ¹H NMR and ¹³C NMR: Detailed spectral data are available in public databases such as the Human Metabolome Database (HMDB) and the Biological Magnetic Resonance Bank (BMRB).[3][9]
- Mass Spectrometry: Mass spectral data, including GC-MS and LC-MS, are available in databases like PubChem and mzCloud.[3][10]

Synthesis and Reactivity

4-Hydroxyphenylacetic acid can be synthesized through various chemical and biological routes. Its structure, featuring a hydroxyl group and a carboxylic acid, makes it a versatile molecule for further chemical modifications.[1]

Chemical Synthesis

Several methods for the chemical synthesis of **4-hydroxyphenylacetic acid** have been reported:

- From 4-Aminophenylacetic Acid: This method involves the diazotization of 4-aminophenylacetic acid followed by hydrolysis.[\[8\]](#)[\[11\]](#) The amino group is converted into a diazonium salt, which is then displaced by a hydroxyl group upon heating in an acidic solution.[\[11\]](#)
- From 4-Hydroxymandelic Acid: 4-HPAA can be obtained by the reduction of 4-hydroxymandelic acid using elemental phosphorus and iodine.[\[1\]](#)[\[2\]](#)
- From Anisole: A multi-step synthesis starting from anisole involves chloromethylation and cyanation to form 4-methoxyphenylacetonitrile.[\[12\]](#) This intermediate is then saponified to the corresponding acid, and the ether is cleaved to yield **4-hydroxyphenylacetic acid**.[\[12\]](#)
- From Benzyl Phenyl Ether: A process involving the reaction of benzyl phenyl ether with formaldehyde and hydrogen chloride to form 4-benzyloxybenzyl chloride has been patented.[\[13\]](#) This is followed by reaction with an alkali metal cyanide to produce 4-benzyloxyphenylacetonitrile, which is then hydrolyzed to **4-hydroxyphenylacetic acid**.[\[13\]](#)

Reactivity

The presence of the hydroxyl and carboxylic acid functional groups allows for a variety of chemical reactions:[\[5\]](#)

- Esterification and Amidation: The carboxylic acid group can readily undergo esterification and amidation reactions, which are crucial for the synthesis of various pharmaceutical derivatives.[\[5\]](#)
- Acylation: It can be used as an acylation reagent for phenols and amines.[\[1\]](#)
- Electrophilic Aromatic Substitution: The phenol ring is activated towards electrophilic substitution reactions.

Experimental Protocols

Synthesis via Diazotization of 4-Aminophenylacetic Acid[11]

- Salt Formation: Dissolve 4-aminophenylacetic acid in an aqueous alkali solution (e.g., sodium hydroxide) to form its sodium salt. Then, add sulfuric acid.
- Diazotization: Cool the mixture to 0-5 °C. Add a solution of sodium nitrate dropwise over 30 minutes while maintaining the temperature.
- Hydrolysis: Add the resulting diazonium salt solution dropwise to hot (90-95 °C) dilute sulfuric acid over approximately 1 hour. Continue heating for an additional hour to ensure complete hydrolysis.
- Purification: Decolorize the reaction mixture with activated carbon and filter. After cooling, extract the product with ethyl acetate.
- Isolation: Recover the **4-hydroxyphenylacetic acid** by evaporating the ethyl acetate. The reported yield is approximately 85%.[11]

Analysis by Ultra-High-Pressure Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS)[14]

This method is used for the sensitive detection of **4-hydroxyphenylacetic acid** in biological samples like human serum.

- Sample Preparation: Precipitate serum proteins by adding methanol. This method has been shown to provide high recovery and minimal matrix effects.[14]
- Chromatographic Separation: Employ a suitable reverse-phase column (e.g., Atlantis C18) for separation.[15]
- Mass Spectrometric Detection: Utilize a tandem mass spectrometer for detection and quantification, which offers high sensitivity and specificity. The lower limits of quantitation can be in the range of 0.02 to 0.25 µmol/L.[14]

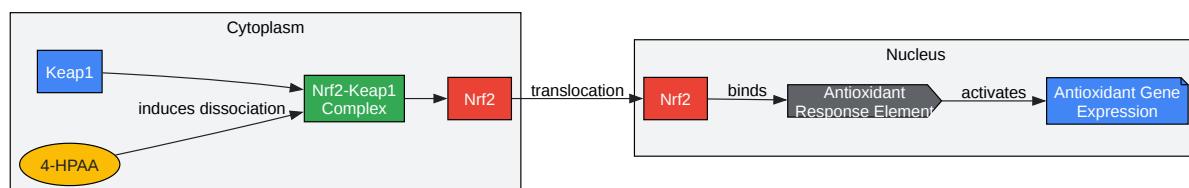
Biological Activity and Applications

4-Hydroxyphenylacetic acid is a metabolite of aromatic amino acids, such as phenylalanine and tyrosine, and polyphenols, primarily processed by the gut microbiota.[4][7] It is involved in various physiological and pathological processes.

Signaling Pathways

4-HPAA has been shown to exert its biological effects through the modulation of several key signaling pathways:

- Nrf2 Pathway: It can induce the translocation of the Nuclear factor erythroid 2-related factor 2 (Nrf2) to the nucleus.[16] This leads to the enhanced expression of phase II and antioxidant enzymes, providing protection against oxidative stress-induced damage, such as in acetaminophen-induced liver injury.[7][16]
- PI3K/AKT/mTOR Pathway: In the context of its antithrombotic effects, 4-HPAA has been found to inhibit the PI3K/AKT/mTOR signaling pathway, which in turn induces autophagy.[17]



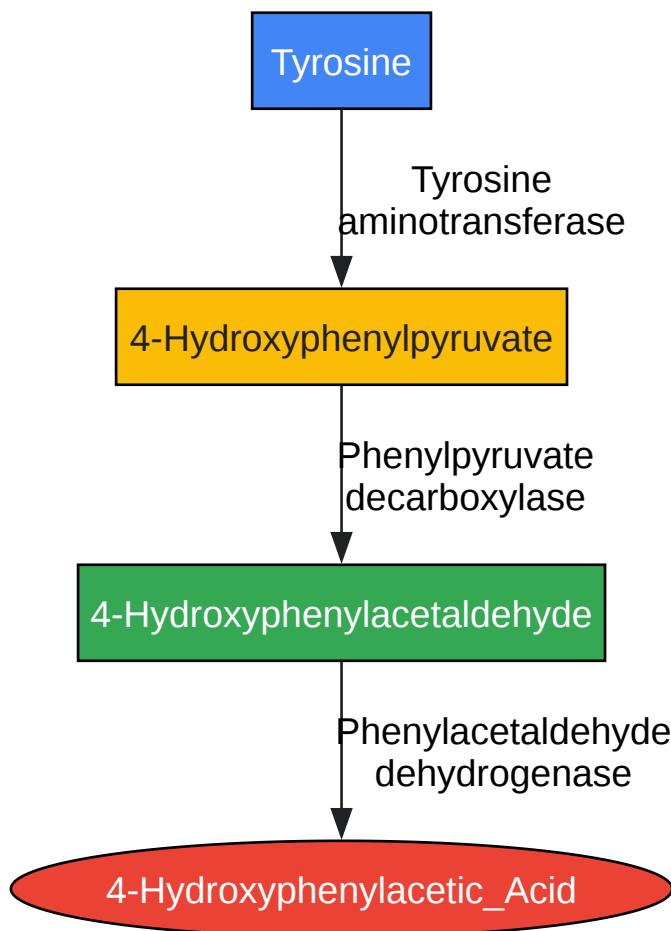
[Click to download full resolution via product page](#)

Caption: Nrf2 signaling pathway activation by 4-HPAA.

Microbial Biosynthesis

In microorganisms like *Escherichia coli*, **4-hydroxyphenylacetic acid** can be synthesized from tyrosine. This biosynthetic pathway involves the conversion of tyrosine to 4-

hydroxyphenylpyruvate, which is then transformed into 4-HPAA.[4]



[Click to download full resolution via product page](#)

Caption: Microbial biosynthesis of 4-HPAA from tyrosine.

Applications in Drug Development and Research

- Pharmaceutical Intermediate: It is a vital intermediate in the synthesis of atenolol, a beta-blocker used to treat hypertension, and various cephalosporin antibiotics.[1][6]
- Anti-inflammatory and Antioxidant: Its ability to modulate inflammatory and oxidative stress pathways makes it a compound of interest for developing new anti-inflammatory and antioxidant drugs.[1][7]
- Biomarker: Elevated levels of 4-HPAA in urine can be a biomarker for small intestinal bacterial overgrowth (SIBO) and other gastrointestinal diseases.[18]

- Research Tool: It is used in biochemical research to study metabolic pathways and enzyme activities.[\[5\]](#) It also serves as a fluorescent reagent for the determination of oxidase.[\[1\]](#)

Conclusion

4-Hydroxyphenylacetic acid is a multifaceted compound with significant chemical and biological importance. Its well-characterized physical and chemical properties, coupled with its versatile reactivity, make it a valuable building block in organic synthesis, particularly for pharmaceuticals. Furthermore, its role as a key metabolite and its ability to modulate important signaling pathways highlight its potential for therapeutic applications. This guide provides a foundational understanding for researchers, scientists, and drug development professionals working with this important molecule.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pharm.sinocurechem.com [pharm.sinocurechem.com]
- 2. 4-Hydroxyphenylacetic acid - Wikipedia [en.wikipedia.org]
- 3. Hydroxyphenylacetic acid | C8H8O3 | CID 127 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. chemimpex.com [chemimpex.com]
- 6. nbinno.com [nbino.com]
- 7. benchchem.com [benchchem.com]
- 8. 4-Hydroxyphenylacetic acid | 156-38-7 [chemicalbook.com]
- 9. bmse000455 4-Hydroxyphenylacetic Acid at BMRB [bmrbi.io]
- 10. mzCloud – 4 Hydroxyphenylacetic acid [mzcloud.org]
- 11. 4-Hydroxyphenylacetic acid synthesis - chemicalbook [chemicalbook.com]
- 12. prepchem.com [prepchem.com]

- 13. US4412082A - Method for preparing 4-hydroxyphenylacetic acid - Google Patents [patents.google.com]
- 14. Analysis of 4-Hydroxyphenyllactic Acid and Other Diagnostically Important Metabolites of α -Amino Acids in Human Blood Serum Using a Validated and Sensitive Ultra-High-Pressure Liquid Chromatography-Tandem Mass Spectrometry Method - PMC [pmc.ncbi.nlm.nih.gov]
- 15. researchgate.net [researchgate.net]
- 16. medchemexpress.com [medchemexpress.com]
- 17. Marine-Fungus-Derived Natural Compound 4-Hydroxyphenylacetic Acid Induces Autophagy to Exert Antithrombotic Effects in Zebrafish - PMC [pmc.ncbi.nlm.nih.gov]
- 18. 4-Hydroxyphenylacetic Acid | Rupa Health [rupahealth.com]
- To cite this document: BenchChem. [Chemical and physical properties of 4-hydroxyphenylacetic acid]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b194381#chemical-and-physical-properties-of-4-hydroxyphenylacetic-acid>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com